

Personal protective equipment for handling Diloxanide

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Essential Safety and Handling Guide for Diloxanide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Diloxanide**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Diloxanide, an antiprotozoal agent, requires careful handling due to its potential health hazards. The following procedural guidance outlines the necessary personal protective equipment (PPE), emergency protocols, and disposal plans.

Hazard Identification

Diloxanide furoate is classified as harmful if swallowed.[1] It may cause irritation upon contact with the skin, eyes, or respiratory tract.[2] In case of fire, it may emit irritant fumes.[1] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE) Protocol

To minimize exposure risk, the following personal protective equipment must be worn when handling **Diloxanide**.



Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] Safety goggles with side-shields are recommended.[1] A face shield may be necessary for splash protection.	Protects eyes from dust, splashes, and vapors.[2]
Skin Protection	Gloves: Wear chemical-impermeable gloves.[2] Clothing: Wear appropriate protective clothing to prevent skin exposure.[3] Impervious clothing is recommended.[1] A lab coat should be worn.	Prevents direct skin contact with the chemical.[2][3]
Respiratory Protection	Use a suitable respirator.[1] For tasks that may generate dust or aerosols, a NIOSH/MSHA-approved respirator is necessary.[3] Ensure the respirator has an appropriate filter type.	Avoids inhalation of dust and aerosols.[1][2]

Quantitative Data Summary

The following table summarizes key quantitative data for **Diloxanide** furoate.



Property	Value	Source
Molecular Formula	C14H11Cl2NO4	[1][2]
Molecular Weight	328.15 g/mol	[1][2]
Melting Point	111-114°C	[1]
Boiling Point	438.4°C at 760 mmHg	[1]
Occupational Exposure Limits	No data available	[1][3]

Operational and Disposal Plans Safe Handling Procedures

- Ventilation: Handle **Diloxanide** in a well-ventilated place, preferably in a chemical fume hood.[1][2]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[2][3]
- Dust and Aerosol Formation: Avoid the formation of dust and aerosols during handling.[1][2]
- Hygiene: Wash hands thoroughly after handling.[1][2][3] Do not eat, drink, or smoke in the work area.[1][2]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Recommended storage temperatures for the powder form are -20°C for up to 3 years and 4°C for up to 2 years.[1]
- Store away from direct sunlight, heat, and sources of ignition.[1]

Emergency Protocols

In the event of an emergency, follow these procedures immediately.

Spill or Leak:

Safety Operating Guide





- Evacuate personnel to a safe area.[1][2]
- Ensure adequate ventilation.[1][2]
- Wear full personal protective equipment, including a respirator.[1]
- Prevent further leakage if it is safe to do so.[2]
- Absorb spills with an inert material (e.g., diatomite, universal binders).[1]
- Collect the material in a suitable, closed container for disposal.
- Decontaminate the spill area with alcohol.[1]
- First Aid Measures:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[2][4]
 - Skin Contact: Immediately remove contaminated clothing.[2] Wash the affected area with soap and plenty of water for at least 15 minutes.[2][3] If irritation persists, consult a doctor.
 [3]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2][3] Seek medical attention.[2][3]
 - Ingestion: Rinse the mouth with water.[2][3] Do not induce vomiting.[2] Never give
 anything by mouth to an unconscious person.[2] Call a physician or Poison Control Center
 immediately.[2]
- Fire Fighting:
 - Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[1][2]
 - Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.[1][2]



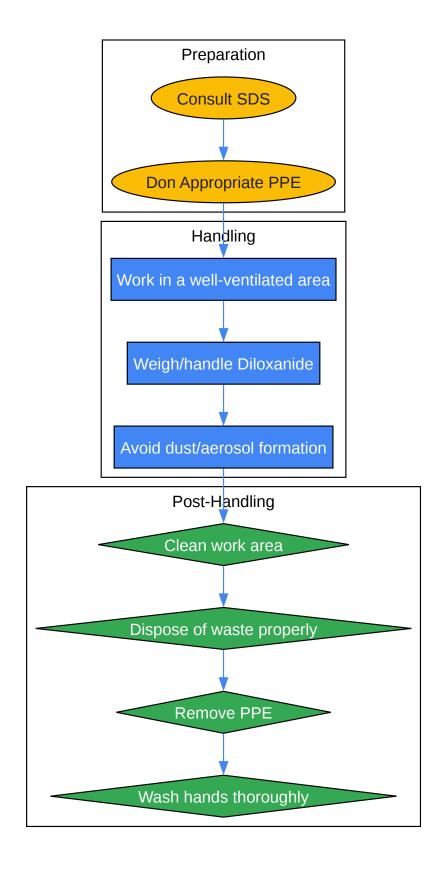
Disposal Plan

Dispose of **Diloxanide** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[2][3]

- Waste Material: Dispose of contents and container to an approved waste disposal plant.[3]
- Contaminated Packaging: Treat as hazardous waste and dispose of accordingly.

Visual Workflow and Relationship Diagrams

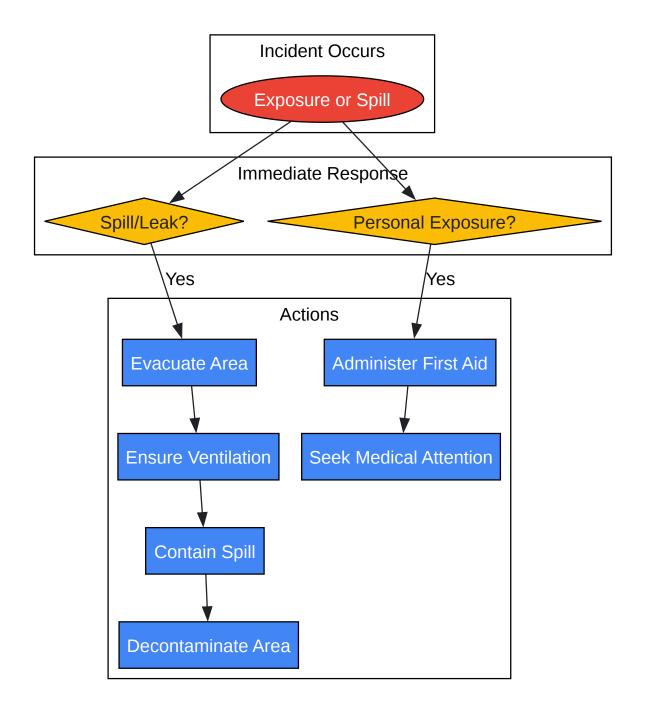




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Caption: Workflow for handling **Diloxanide**.





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Caption: Emergency response decision tree.

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